

Comprehensive Technical Guide: Synthesis of 2,3-Epoxy-3-(o-nitrophenyl)propiophenone

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Compound of Interest

Compound Name: 2,3-Epoxy-3-(o-nitrophenyl)propiophenone

CAS No.: 7152-68-3

Cat. No.: B3033021

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Executive Summary

- Target Molecule: **2,3-Epoxy-3-(o-nitrophenyl)propiophenone** (also known as 2-nitrochalcone epoxide).^{[1][2][3]}
- Core Structure: An -epoxy ketone scaffold bridging a phenyl ring and an o-nitrophenyl moiety.^[1]
- Primary Application: High-value intermediate for the synthesis of 2-phenylquinolin-4(1H)-ones and flavonoid mimetics.^[1]
- Synthetic Challenge: The ortho-nitro substituent introduces significant steric hindrance and electron-withdrawing effects, requiring optimized conditions for the epoxidation step to prevent retro-aldol cleavage or incomplete conversion.^[1]

Retrosynthetic Analysis

The most robust pathway to the target epoxide is the nucleophilic epoxidation of its corresponding

-unsaturated ketone (chalcone).

- Disconnection: C2–C3 epoxide bond.[\[1\]](#)
- Precursor: 3-(2-nitrophenyl)-1-phenylprop-2-en-1-one (2-Nitrochalcone).[\[1\]](#)
- Starting Materials: Acetophenone + 2-Nitrobenzaldehyde.[\[1\]](#)

Step 1: Synthesis of the Precursor (2-Nitrochalcone)

Reaction Type: Claisen-Schmidt Condensation.[\[1\]](#)

Mechanism & Rationale

The reaction proceeds via a crossed-aldol condensation.[\[1\]](#) The base deprotonates the

-carbon of acetophenone, generating an enolate.[\[1\]](#) This nucleophile attacks the carbonyl carbon of 2-nitrobenzaldehyde.[\[1\]](#) The ortho-nitro group activates the aldehyde towards nucleophilic attack but may sterically hinder the approach.[\[1\]](#) Subsequent dehydration (

) yields the conjugated enone.

Experimental Protocol

- Reagents:
 - Acetophenone (10 mmol, 1.20 g)
 - 2-Nitrobenzaldehyde (10 mmol, 1.51 g)[\[1\]](#)
 - Ethanol (95%, 15 mL)
 - NaOH (10% aqueous solution, 5 mL)
- Procedure:
 - Dissolve acetophenone and 2-nitrobenzaldehyde in ethanol in a 50 mL round-bottom flask.

- Cool the solution to 0–5°C in an ice bath (Critical: Low temperature minimizes side reactions like Cannizzaro).
- Add the NaOH solution dropwise with vigorous stirring.
- Allow the reaction to warm to room temperature and stir for 3–4 hours. A heavy precipitate should form.
- Work-up: Cool the mixture overnight in a refrigerator. Filter the solid, wash with cold water (until neutral pH), and then with cold ethanol (2 x 5 mL).
- Purification: Recrystallize from hot ethanol.
- Expected Yield: 80–90%.[\[1\]](#)
- Characterization: Yellow crystals.[\[1\]](#) MP: ~124–126°C.[\[1\]](#)

Step 2: Epoxidation (The Core Transformation)

Reaction Type: Weitz-Scheffer Epoxidation (Nucleophilic Epoxidation).[\[1\]](#)

Method A: Traditional Alkaline Hydrogen Peroxide

Suitable for small-scale, initial screening.[\[1\]](#)

- Reagents: 2-Nitrochalcone (1 g), Methanol/Acetone (20 mL), (30%, 2 mL), NaOH (2M, 1 mL).
- Protocol: Dissolve chalcone in solvent. Add
. Add NaOH dropwise. Stir at RT for 2–6 hours. Pour into ice water to precipitate.

Method B: Phase Transfer Catalysis (Recommended for High Purity)

The ortho-nitro group renders the double bond electron-deficient but sterically crowded.[\[1\]](#) A biphasic system using a Phase Transfer Catalyst (PTC) ensures higher yields and cleaner products by protecting the sensitive epoxide from hydrolytic ring opening in the aqueous phase.

Optimized PTC Protocol

- Reagents:
 - 2-Nitrochalcone (2.53 g, 10 mmol)[1]
 - Toluene (30 mL) – Organic Phase
 - (30% aq, 15 mL) – Oxidant
 - NaOH (5% aq, 10 mL) – Base
 - Tetrabutylammonium bromide (TBAB) (0.32 g, 1 mmol) – Catalyst
- Procedure:
 - Dissolve the chalcone and TBAB in toluene.
 - Add the aqueous NaOH and
mixture to the organic phase.
 - Stir vigorously (1000 rpm) at room temperature for 1–2 hours. The PTC transports the hydroperoxide anion () into the organic layer.[1]
 - Monitoring: Check TLC (Silica, Hexane:EtOAc 4:1). The yellow spot of chalcone will disappear, replaced by a UV-active spot (lower).
- Work-up:
 - Separate the organic layer.[4][5] Wash with brine (2 x 15 mL) and water (2 x 15 mL).
 - Dry over anhydrous .[5]

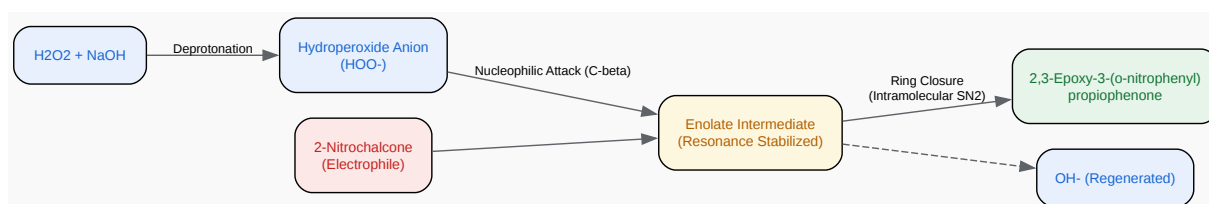
- Evaporate solvent under reduced pressure.
- Purification: Recrystallize from Ethanol/Acetone (9:1).

Mechanistic Insights & Visualization

The Weitz-Scheffer Mechanism

Unlike electrophilic epoxidation (e.g., with mCPBA), this reaction is nucleophilic.

- Initiation:
- Addition: The attacks the -carbon of the enone (Michael addition), forming a resonance-stabilized enolate.^[1]
- Cyclization: The enolate oxygen attacks the peroxide oxygen, expelling and closing the epoxide ring.



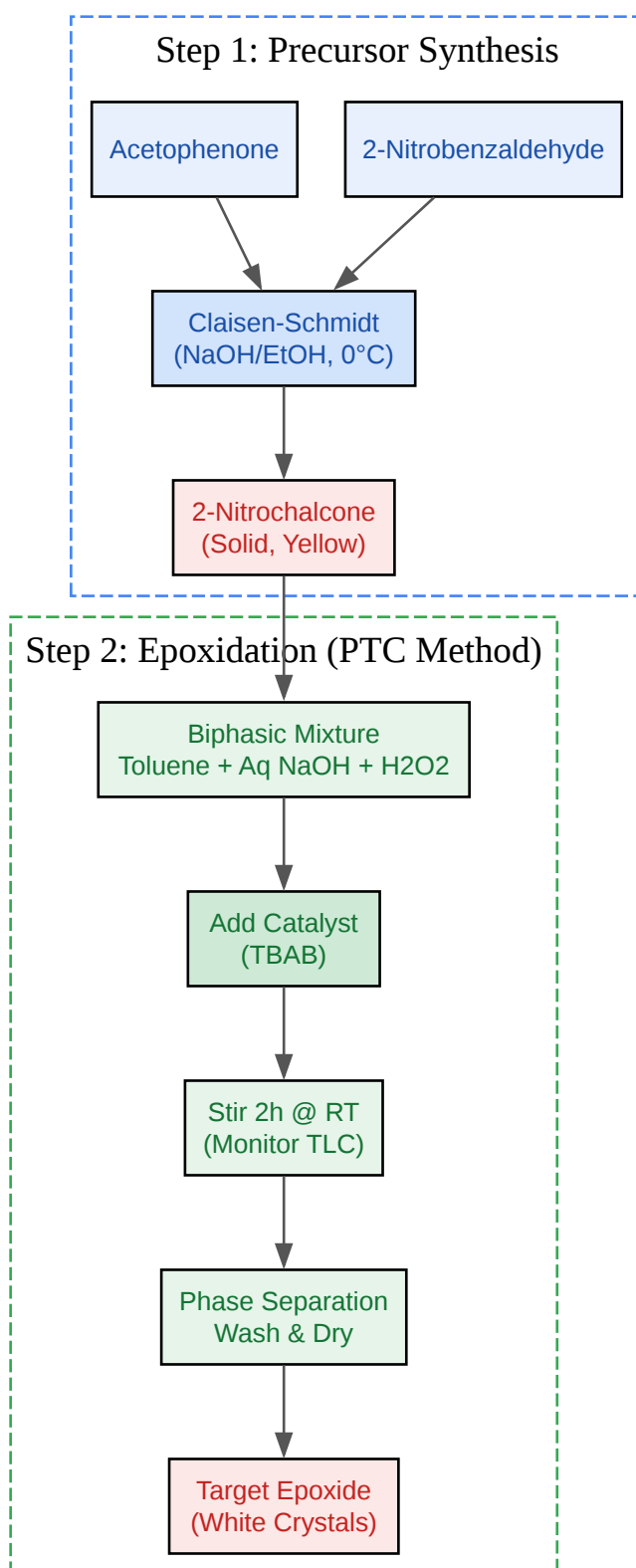
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Caption: Mechanistic pathway of the base-catalyzed nucleophilic epoxidation of electron-deficient enones.

Characterization Data

Parameter	Specification	Notes
Appearance	White to pale yellow needles	Distinct color change from the deep yellow precursor. [1]
Melting Point	108–110°C (Lit. range for similar isomers)	Ortho isomers often have lower MPs than para analogs due to crystal packing disruption.
IR Spectrum	: ~1685 cm ⁻¹ : ~1240, 890 cm ⁻¹	Loss of C=C stretch (~1600 cm ⁻¹) is the key indicator.
¹ H NMR	4.10 (d, 1H, Hz,) 4.35 (d, 1H, Hz,)	The doublet coupling constant (Hz) confirms the trans-epoxide stereochemistry.
¹³ C NMR	Carbonyl: ~192 ppm Epoxide carbons: ~58–60 ppm	Significant upfield shift of carbons compared to alkene precursors.

Experimental Workflow Diagram



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Caption: Step-by-step experimental workflow from starting materials to purified epoxide.[1]

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